

Technical Guide: (R)-Thiomorpholine-3-Carboxylic Acid[1][2][3][4]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-thiomorpholine-3-carboxylic acid

CAS No.: 65527-54-0

Cat. No.: B1227135

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Executive Summary

(R)-Thiomorpholine-3-carboxylic acid (CAS: 65527-54-0) is a non-aromatic heterocyclic building block critical to modern medicinal chemistry.[1] As a sulfur-containing analogue of proline, it serves as a conformational restrictor in peptidomimetics, offering unique steric and electronic properties that differentiate it from its oxygen counterpart (morpholine) and the carbocyclic analogue (piperidine).[1][2][3]

This guide provides a definitive technical analysis of its physicochemical profile, validated synthesis protocols, and applications in drug discovery, specifically targeting researchers optimizing pharmacokinetic (PK) profiles in kinase and protease inhibitor campaigns.[1][2][3]

Part 1: Physicochemical Profile & Molecular Weight[6]

The accurate characterization of **(R)-thiomorpholine-3-carboxylic acid** is fundamental for stoichiometric calculations in synthesis and formulation.[1] The molecule exists primarily as a

zwitterion in neutral aqueous solution but is frequently supplied as a hydrochloride salt to enhance stability and solubility.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Table

Property	Free Acid (Zwitterion)	Hydrochloride Salt
Molecular Weight	147.20 g/mol	183.66 g/mol
Molecular Formula	C ₅ H ₉ NO ₂ S	C ₅ H ₉ NO ₂ S [4] [1] [5] · HCl
CAS Number	65527-54-0	67362-31-6
Chirality	(R)-Enantiomer	(R)-Enantiomer
Melting Point	270–278 °C (dec.)	270–278 °C (dec.) [1] [2]
pKa (Predicted)	~2.1 (COOH), ~8.8 (NH)	N/A
Appearance	White to off-white solid	White crystalline solid

Critical Note on Stoichiometry: When using commercial reagents, verify the salt form. The HCl salt adds 36.46 g/mol to the mass.[\[1\]](#)[\[2\]](#)[\[3\]](#) Failure to account for the counterion is a common source of error in yield calculations and molar equivalents in peptide coupling reactions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

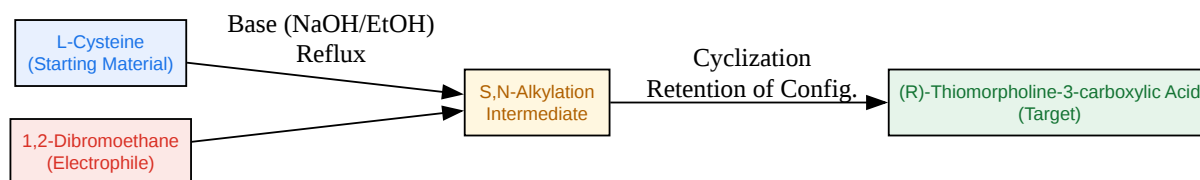
Part 2: Synthetic Pathways & Manufacturing[\[6\]](#)

The synthesis of **(R)-thiomorpholine-3-carboxylic acid** relies on the "Chiral Pool" strategy, utilizing naturally occurring amino acids to establish stereochemistry without the need for expensive asymmetric catalysts.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Retrosynthetic Logic

The most robust route utilizes L-Cysteine as the starting material.[\[1\]](#)[\[2\]](#)[\[3\]](#) Since L-Cysteine possesses the (R)-configuration (due to the Cahn-Ingold-Prelog priority change from the sulfur atom), the cyclization must retain the chiral center integrity.[\[1\]](#)[\[2\]](#)

Synthesis Workflow Diagram[4][5][6]



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Figure 1: Synthesis of **(R)-thiomorpholine-3-carboxylic acid** via bimolecular nucleophilic substitution using L-Cysteine.[1][2]

Validated Experimental Protocol

Objective: Synthesis of **(R)-thiomorpholine-3-carboxylic acid** from L-Cysteine.

Reagents:

- L-Cysteine hydrochloride (1.0 eq)[1][2]
- 1,2-Dibromoethane (1.1 eq)[1][2][3]
- Sodium Hydroxide (NaOH) (3.0 eq)[1][2][3]
- Ethanol/Water (1:1 v/v)[1][2][3]

Step-by-Step Methodology:

- Preparation: Dissolve L-Cysteine hydrochloride in a degassed mixture of Ethanol/Water under a nitrogen atmosphere. The inert atmosphere is crucial to prevent oxidation of the free thiol to the disulfide (Cystine).[1][2][3]
- Basification: Add aqueous NaOH dropwise to the solution at 0°C. This deprotonates both the thiol (-SH) and the amine (-NH₃⁺), activating them as nucleophiles.[1][2][3]
- Alkylation: Add 1,2-dibromoethane slowly. The sulfur atom, being more nucleophilic (soft nucleophile), attacks first, followed by the intramolecular attack of the amine to close the

ring.[1][2][3]

- Reflux: Heat the mixture to reflux (approx. 80°C) for 4–6 hours to drive the cyclization to completion.
- Isolation:
 - Cool the reaction mixture to room temperature.
 - Adjust pH to the isoelectric point (~pH 5.5–6.[1][2][3]) using dilute HCl.
 - The zwitterionic product will precipitate.[1][2][3]
- Purification: Recrystallize from hot water or aqueous ethanol to remove inorganic salts (NaBr).[1][2][3]

Mechanism: This is a double S_N2 reaction.[1][2][3] The stereocenter at the alpha-carbon is not involved in the bond-breaking steps, ensuring retention of configuration.[1][2][3]

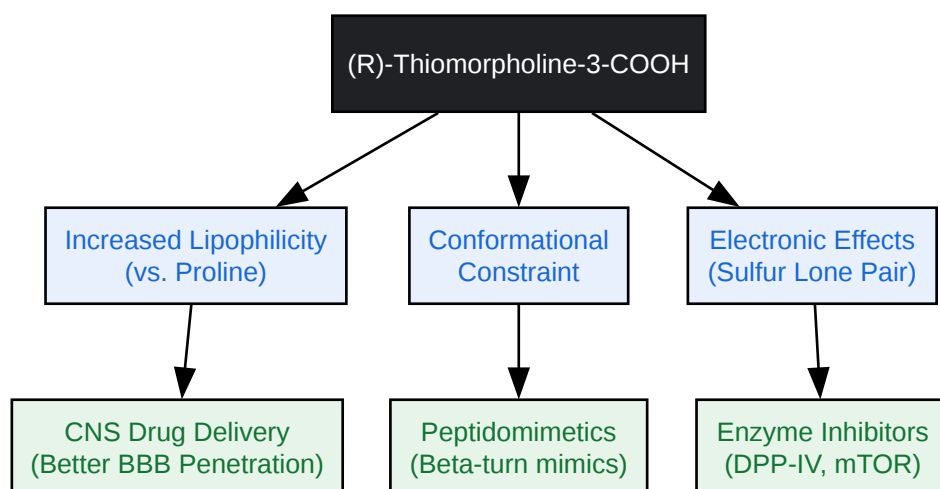
Part 3: Applications in Drug Discovery[6][8]

(R)-Thiomorpholine-3-carboxylic acid is a "privileged scaffold" in medicinal chemistry.[1] It is primarily used as a proline surrogate to modulate the physicochemical properties of peptide-based drugs.[1][3]

Structural Activity Relationship (SAR) Logic[4][5]

- Lipophilicity Modulation: The sulfur atom increases lipophilicity (LogP) compared to the oxygen in morpholine or the methylene in proline, potentially improving blood-brain barrier (BBB) permeability.[1][2][3]
- Metabolic Stability: The thiomorpholine ring is generally more resistant to oxidative metabolism than the pyrrolidine ring of proline.[1][2][3]
- Conformational Restriction: Like proline, it introduces a "kink" in the peptide chain, forcing specific secondary structures (beta-turns) which are critical for receptor binding.[1][2][3]

Application Workflow Diagram



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Figure 2: Strategic application of the thiomorpholine scaffold in optimizing drug candidates.

Case Study: DPP-IV Inhibitors

In the development of Dipeptidyl peptidase-IV (DPP-IV) inhibitors for Type 2 Diabetes, the thiomorpholine scaffold has been used to replace the pyrrolidine ring.[1][2][3] This substitution often maintains potency while altering the metabolic clearance profile, reducing the frequency of dosing [1].[1][2][3]

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- To cite this document: BenchChem. [Technical Guide: (R)-Thiomorpholine-3-Carboxylic Acid[1][2][3][4]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1227135/docs#technical-guide-r-thiomorpholine-3-carboxylic-acid-1-2-3-4]

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